

# Nonyl Acrylate: A Comprehensive Technical Guide for Scientific Professionals

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Nonyl acrylate
CAS No.:	2664-55-3
Cat. No.:	B1596182

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This guide provides an in-depth exploration of **nonyl acrylate**, a versatile acrylic monomer. Tailored for researchers, scientists, and professionals in drug development, this document delves into its fundamental chemical and physical properties, synthesis, polymerization behavior, and its emerging applications in the biomedical field. The content is structured to provide not only foundational knowledge but also practical insights into its handling, characterization, and potential uses.

## Core Molecular and Physical Properties

**Nonyl acrylate**, systematically named nonyl prop-2-enoate, is the ester of nonyl alcohol and acrylic acid.[1] Its long alkyl chain imparts significant hydrophobicity, a key characteristic influencing its physical properties and the behavior of its corresponding polymer.

## Molecular Identity and Structure

The fundamental identifiers and structural formula for **nonyl acrylate** are summarized below.

- Chemical Formula:  $C_{12}H_{22}O_2$ [2]

- Molecular Weight: 198.30 g/mol [1][2]
- CAS Number: 2664-55-3[2]

The structure of **nonyl acrylate** features a nine-carbon alkyl chain attached to an acrylate functional group.



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Caption: 2D structure of **nonyl acrylate**.

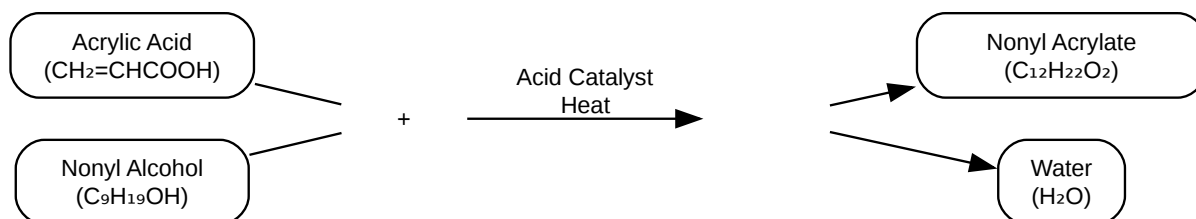
## Physicochemical Data

A comprehensive summary of the key physicochemical properties of **nonyl acrylate** is presented in Table 1. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	
Molecular Weight	198.30 g/mol	
Appearance	Liquid	
Density	0.875 g/mL at 25 °C	
Boiling Point	55 °C at 0.4 mm Hg	
Melting Point	-34 °C	
Flash Point	193 °F	
Refractive Index (n <sub>20/D</sub> )	1.437	

## Synthesis and Manufacturing

The primary industrial method for synthesizing **nonyl acrylate** is through the direct esterification of acrylic acid with nonyl alcohol.[3] This reaction is typically catalyzed by a strong acid, such as sulfuric acid or p-toluenesulfonic acid, and involves the removal of water to drive the equilibrium towards the product side.



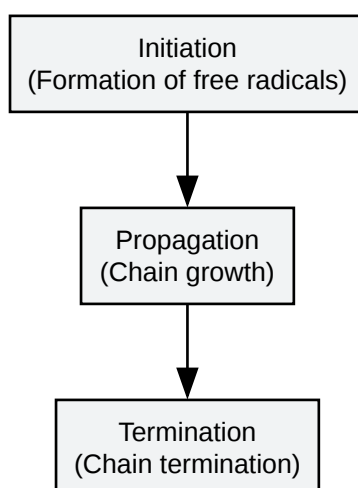
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Caption: Synthesis of **nonyl acrylate** via esterification.

Alternative methods, though less common commercially, include the alcoholysis of methyl or ethyl acrylate.[3]

## Polymerization of Nonyl Acrylate

The vinyl group in **nonyl acrylate** is susceptible to polymerization, most commonly via free-radical polymerization.[4] This process can be initiated using thermal initiators, such as peroxides or azo compounds, or through photopolymerization. The polymerization process consists of three main stages: initiation, propagation, and termination.[5]



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Caption: Stages of free-radical polymerization.

The resulting polymer, poly(**nonyl acrylate**), is a hydrophobic, rubbery material at room temperature, owing to its low glass transition temperature. The long nonyl side chains act as internal plasticizers, providing flexibility to the polymer backbone.

## Experimental Protocol: Free-Radical Solution Polymerization of Nonyl Acrylate

This protocol describes a general procedure for the synthesis of poly(**nonyl acrylate**) in a laboratory setting.

Materials:

- **Nonyl acrylate** (inhibitor removed)
- Toluene (or other suitable solvent)
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) (initiator)
- Nitrogen gas supply
- Round-bottom flask with a condenser
- Magnetic stirrer and heating mantle
- Methanol (for precipitation)

Procedure:

- **Inhibitor Removal:** Commercial **nonyl acrylate** is typically supplied with an inhibitor to prevent spontaneous polymerization. This can be removed by passing the monomer through a column of basic alumina.
- **Reaction Setup:** A round-bottom flask is charged with **nonyl acrylate** and toluene. The flask is equipped with a condenser and a magnetic stir bar.

- **Inert Atmosphere:** The reaction mixture is purged with nitrogen for 15-20 minutes to remove dissolved oxygen, which can inhibit free-radical polymerization.[6]
- **Initiator Addition:** The initiator (e.g., AIBN) is dissolved in a small amount of toluene and added to the reaction flask.
- **Polymerization:** The reaction mixture is heated to a temperature appropriate for the chosen initiator (e.g., 60-80 °C for AIBN) and stirred. The polymerization is allowed to proceed for a specified time (e.g., 4-24 hours).
- **Precipitation and Purification:** After cooling to room temperature, the polymer is precipitated by slowly adding the reaction mixture to a large excess of a non-solvent, such as methanol, with vigorous stirring.
- **Drying:** The precipitated poly(**nonyl acrylate**) is collected by filtration and dried in a vacuum oven until a constant weight is achieved.

## Spectroscopic Characterization

Spectroscopic techniques are crucial for confirming the identity and purity of both the **nonyl acrylate** monomer and its resulting polymer.

### Infrared (IR) Spectroscopy

The IR spectrum of **nonyl acrylate** will exhibit characteristic peaks for the ester and vinyl functional groups. Key absorptions include a strong C=O stretching band around 1720-1740  $\text{cm}^{-1}$ , C-O stretching bands in the 1100-1300  $\text{cm}^{-1}$  region, and peaks associated with the C=C double bond.[7] Upon polymerization, the peaks corresponding to the vinyl group will disappear, providing a clear indication of a successful reaction.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are powerful tools for the structural elucidation of **nonyl acrylate** and its polymer.[8]

- $^1\text{H}$  NMR of **Nonyl Acrylate:** The spectrum will show characteristic signals for the vinyl protons (typically in the range of 5.8-6.5 ppm), the protons on the carbon adjacent to the ester oxygen (a triplet around 4.1 ppm), and the aliphatic protons of the nonyl chain.

- <sup>13</sup>C NMR of **Nonyl Acrylate**: The spectrum will display signals for the carbonyl carbon (around 166 ppm), the vinyl carbons (in the 128-132 ppm range), the carbon of the O-CH<sub>2</sub> group (around 65 ppm), and the carbons of the nonyl chain.[9]
- NMR of Poly(**nonyl acrylate**): After polymerization, the sharp signals of the vinyl protons and carbons will be replaced by broad signals corresponding to the polymer backbone.

## Biomedical and Drug Development Applications

While research on **nonyl acrylate** itself in drug development is specific, the broader class of polyacrylates is extensively studied for biomedical applications due to their biocompatibility and tunable properties.[1][10] The hydrophobic nature of poly(**nonyl acrylate**) makes it a candidate for specific applications where water resistance or interaction with hydrophobic moieties is desired.

### Drug Delivery Systems

Polyacrylate-based nanoparticles and nanogels are being investigated as carriers for both hydrophilic and hydrophobic drugs.[11] The long alkyl chain of **nonyl acrylate** can be exploited to create hydrophobic domains within a polymer matrix, which can be beneficial for encapsulating and controlling the release of poorly water-soluble drugs. Poly(methacrylic acid) and its derivatives are known to be pH-responsive, which can be utilized for targeted drug release in specific environments, such as the acidic microenvironment of tumors.[12][13]

### Transdermal Drug Delivery

The properties of polyacrylates are also being leveraged in the development of transdermal drug delivery systems (TDDS).[14] These systems offer advantages such as avoiding the first-pass metabolism of drugs. The hydrophobicity and adhesive properties of polymers containing long-chain acrylates like **nonyl acrylate** could be beneficial in formulating patches for the sustained release of drugs through the skin.

### Medical Devices and Tissue Engineering

Acrylic-based polymers are used in a variety of medical devices.[5] Their biocompatibility and mechanical properties are key advantages. In tissue engineering, acrylic hydrogels are explored as scaffolds for cell growth due to their ability to absorb large amounts of water.[5]

## Safety and Handling

**Nonyl acrylate** is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[15] It is also very toxic to aquatic life.[15] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**Nonyl acrylate** is a valuable monomer for the synthesis of hydrophobic polymers with a range of potential applications, particularly in the biomedical field. Its well-defined chemical and physical properties, coupled with its straightforward polymerization, make it an attractive building block for researchers developing new materials for drug delivery, medical devices, and other advanced applications. A thorough understanding of its synthesis, characterization, and safe handling is paramount for its effective utilization in a research and development setting.

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- To cite this document: BenchChem. [Nonyl Acrylate: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1596182/docs#nonyl-acrylate-a-comprehensive-technical-guide-for-scientific-professionals\]](https://www.benchchem.com/product/b1596182/docs#nonyl-acrylate-a-comprehensive-technical-guide-for-scientific-professionals)

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